The 4-Amino-Piperidine Scaffold: A Comparative SAR & Application Guide

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Compound of Interest

Compound Name:	*1-BOC-4-CYCLOPENTYLAMINO-PIPERIDINE*
CAS No.:	*812690-40-7*
Cat. No.:	*B1439206*

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Executive Summary

The 4-amino-piperidine core (specifically the 4-anilidopiperidine subclass) represents one of the most potent and versatile scaffolds in medicinal chemistry. Historically defined by the Fentanyl series of

-opioid receptor (MOR) agonists, this structure has evolved from a tool of anesthesia into a template for "soft drug" design (Remifentanil) and, more recently, a scaffold for antimicrobial and antiviral agents.

This guide provides a technical comparison of key 4-amino-piperidine derivatives, analyzing the Structure-Activity Relationship (SAR) that dictates their transition from high-potency analgesics to metabolically labile esters and non-opioid therapeutics.

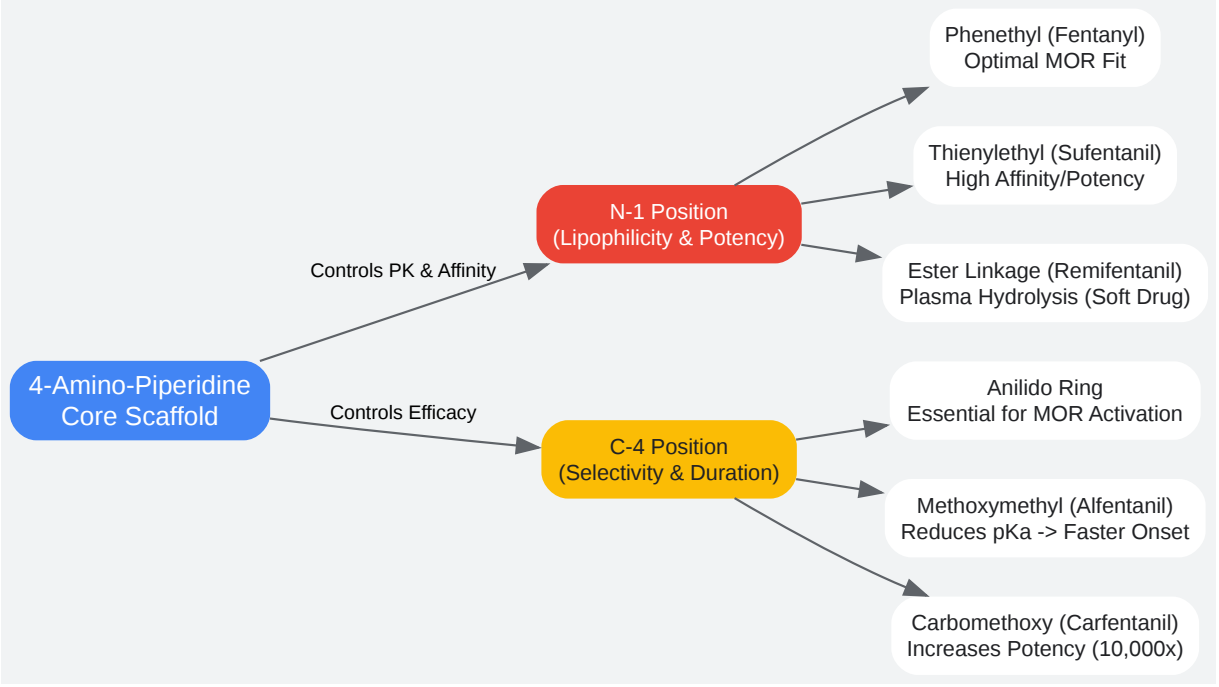
Part 1: Structural Anatomy & SAR Logic

The biological activity of 4-amino-piperidines is governed by three critical vectors: the N-1 substituent, the C-4 substituent, and the Amide/Aniline interface.

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The Pharmacophore Map

The following diagram illustrates the functional logic of the scaffold, distinguishing between regions controlling potency (affinity) and those controlling pharmacokinetics (metabolic stability).



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Figure 1: SAR Map of 4-amino-piperidine derivatives detailing the impact of N-1 and C-4 modifications on pharmacological profiles.

Part 2: Comparative Performance Analysis

This section compares the three "generations" of the scaffold: the Prototype (Fentanyl), the Metabolically Optimized (Remifentanil), and the Ultra-Potent (Sufentanil).

Pharmacological Profile Comparison

The following data highlights how subtle structural changes dramatically alter the therapeutic window and metabolic fate.

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Feature	Fentanyl (Prototype)	Sufentanil (High Potency)	Remifentanil (Soft Drug)	Alfentanil (Rapid Onset)
Structure	N-Phenethyl, 4-H	N-Thienylethyl, 4-CH_2OCH_3	N-Ester, 4-Ester	N-Tetrazolinone, 4-CH_2OCH_3
Relative Potency (Morphine=1)	~100x	~1,000x	~100-200x	~10-20x
Mu-Receptor Affinity (Ki)	1.2 nM	0.14 nM	1.8 nM	24 nM
Lipophilicity (LogP)	4.05 (High)	3.95 (High)	1.58 (Moderate)	2.16 (Low)
pKa	8.4 (Mostly ionized)	8.0	7.1	6.5 (High non-ionized fraction)
Metabolism	Hepatic (CYP3A4)	Hepatic (CYP3A4)	Plasma Esterases (Rapid)	Hepatic (CYP3A4)
Context-Sensitive Half-Life	Increases w/ infusion time	Increases w/ infusion time	Constant (~3-5 mins)	Stable (Short)

Technical Insights

- Potency Driver: The N-phenethyl group in Fentanyl creates a crucial hydrophobic interaction within the MOR binding pocket. Replacing the phenyl ring with a thienyl group (Sufentanil) enhances this interaction, resulting in a 10-fold increase in affinity [1].
- Onset Speed: Alfentanil has a much lower pKa (6.5) compared to Fentanyl (8.4). At physiological pH (7.4), a larger fraction of Alfentanil is un-ionized, allowing it to cross the blood-brain barrier (BBB) significantly faster, despite having lower lipid solubility overall [2].
- Metabolic Safety: Remifentanil incorporates a methyl ester moiety at the N-1 position. This design intentionally introduces a "metabolic weak spot," allowing non-specific plasma esterases to hydrolyze the drug into an inactive carboxylic acid metabolite. This makes its

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duration of action independent of liver function, a key safety feature for surgical anesthesia [3].

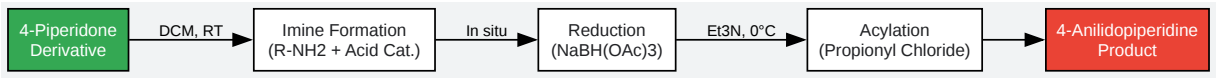
Part 3: Experimental Protocols

To validate these SAR claims, the following protocols are standard for synthesizing and testing 4-amino-piperidine derivatives.

Synthesis: Reductive Amination (General Protocol)

The most robust route to N-substituted 4-amino-piperidines is the reductive amination of 4-piperidone derivatives.

Workflow Diagram:



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Figure 2: General synthetic pathway for 4-anilidopiperidine derivatives via reductive amination.

Step-by-Step Methodology:

- Imine Formation: Dissolve N-benzyl-4-piperidone (1.0 eq) and aniline (1.1 eq) in dichloroethane (DCE). Add acetic acid (1.5 eq) to catalyze imine formation. Stir at room temperature for 2 hours.
- Reduction: Cool the mixture to 0°C. Add sodium triacetoxyborohydride (STAB, 1.5 eq) portion-wise. STAB is preferred over $NaCNBH_3$ for its lower toxicity and better selectivity. Stir overnight at RT.
- Workup: Quench with saturated $NaHCO_3$. Extract with DCM. The resulting 4-anilinopiperidine intermediate is usually an oil.
- Acylation (The "Fentanyl" Step): Dissolve the intermediate in DCM with triethylamine (2.0 eq). Add propionyl chloride (1.2 eq) dropwise at 0°C. This installs the amide "tail" essential

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for activity.

- Purification: Flash column chromatography (Hexane/Ethyl Acetate) typically yields the final product as a white solid or oil [4].

Validation: [³H]-DAMGO Competitive Binding Assay

To determine the

(affinity) of your derivative against the standard.

- Membrane Prep: Use CHO cells stably expressing human

  -opioid receptors.

- Incubation: Incubate membrane homogenates (20 µg protein) with [³H]-DAMGO (1 nM) and varying concentrations of the test compound (

  to

  M) in Tris-HCl buffer (pH 7.4).

- Equilibrium: Incubate for 60 min at 25°C.

- Termination: Rapid filtration through GF/B glass fiber filters using a cell harvester. Wash 3x with ice-cold buffer.

- Analysis: Measure radioactivity via liquid scintillation counting. Calculate

  using non-linear regression and convert to

  using the Cheng-Prusoff equation:

  Where [L] is the radioligand concentration and Kd is its dissociation constant.

Part 4: Emerging Applications (Beyond Opioids)

While the opioid class is dominant, the 4-amino-piperidine scaffold is chemically privileged for other targets.

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- Antimicrobial Agents: Recent studies have shown that N-alkyl-4-amino-piperidines (lacking the propionyl-anilide feature) exhibit potent antifungal activity against Candida species. The mechanism involves ergosterol biosynthesis inhibition, distinct from the opioid pathway [5].

- HCV Inhibitors: 4-amino-piperidine derivatives have been identified as inhibitors of Hepatitis C Virus assembly.[1] In these analogs, the N-1 position is often substituted with large bi-aryl systems rather than the phenethyl group seen in opioids [6].

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